

Spectroscopic Profiling of 4-Methoxy-1H-benzotriazole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Methoxy-1H-benzotriazole

CAS No.: 27799-90-2

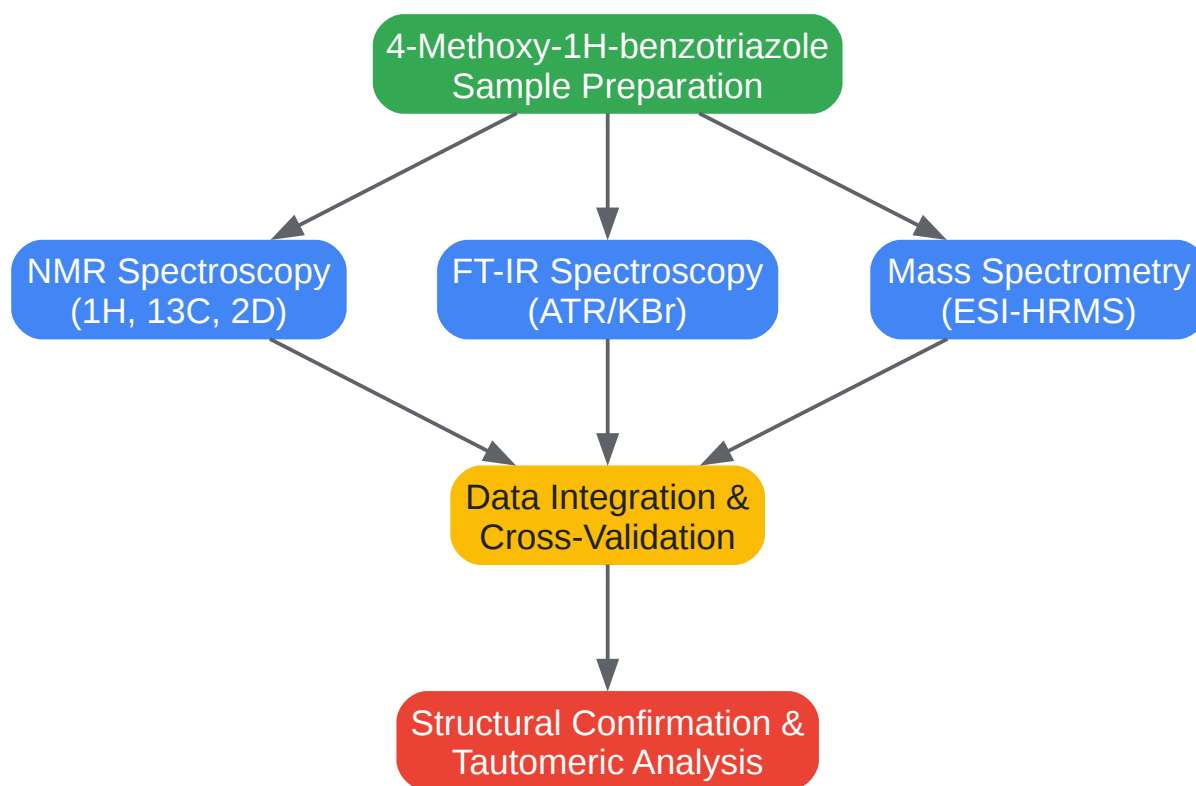
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Executive Summary

4-Methoxy-1H-benzotriazole (CAS: 27799-90-2) is a highly functionalized heterocyclic compound with significant relevance in medicinal chemistry, materials science, and environmental monitoring. It is frequently identified as a degradation product of benzotriazole-based UV stabilizers in wastewater and activated sludge (1)[1], and plays a role in the phytotransformation pathways of xenobiotics in plants (2)[2].

This whitepaper provides an authoritative, in-depth analysis of its Nuclear Magnetic Resonance (NMR), Fourier Transform Infrared (FT-IR), and Mass Spectrometry (MS) profiles. As a Senior Application Scientist, I have structured this guide to not only present the quantitative data but to elucidate the underlying causality—explaining why specific spectroscopic phenomena occur—while providing self-validating experimental protocols.



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Fig 1: Spectroscopic workflow for structural validation of **4-Methoxy-1H-benzotriazole**.

Structural Dynamics & Tautomerism

A critical factor in the spectroscopic analysis of **4-methoxy-1H-benzotriazole** is its structural dynamism. Benzotriazoles exhibit rapid proton exchange between the N-1 and N-2 positions ($1\text{H} \rightleftharpoons 2\text{H}$ tautomerism). At room temperature, this dynamic exchange averages the electronic environment of the molecule. This phenomenon causes significant line broadening in the ^1H NMR spectrum for the N-H proton and can obscure the distinct resonances of the bridgehead carbons (C-3a and C-7a) in ^{13}C NMR (3)[3]. The methoxy group at C-4 breaks the symmetry of the benzene ring, making the resolution of these tautomeric effects even more critical for accurate assignments.

Self-Validating Experimental Protocols

To ensure absolute trustworthiness, the following protocols incorporate built-in validation steps to prevent artifactual misinterpretation.

Protocol 1: NMR Acquisition with Variable Temperature (VT) Control

- **Sample Preparation:** Dissolve 15 mg of **4-methoxy-1H-benzotriazole** in 0.6 mL of anhydrous DMSO- d6. Add 0.1% Tetramethylsilane (TMS) as an internal chemical shift reference ($\delta = 0.00$ ppm).
- **Validation Step:** Perform a standard 1D ^1H scan at 298 K. If the N-H peak is excessively broad or invisible due to intermediate exchange rates, initiate a VT-NMR protocol.
- **VT-NMR:** Cool the probe to 273 K and re-acquire. The slowing of the tautomeric exchange will sharpen the N-H signal and resolve the bridgehead carbons in the ^{13}C spectrum, validating the dynamic nature of the molecule.

Protocol 2: ATR-FTIR Spectral Acquisition

- **Calibration:** Prior to sample analysis, run a polystyrene standard film to validate wavenumber accuracy (specifically checking the 1601 cm^{-1} and 1028 cm^{-1} bands).
- **Background:** Collect a background spectrum of the clean diamond ATR crystal (64 scans, 4 cm^{-1} resolution) immediately before the sample to eliminate atmospheric $\text{H}_2\text{O}/\text{CO}_2$ interference.
- **Acquisition:** Apply the solid powder to the crystal, apply uniform pressure via the anvil, and acquire the spectrum.

Protocol 3: LC-ESI-HRMS Analysis

- **Tuning & Calibration:** Infuse a standard tuning mix (e.g., Agilent ESI-L Low Concentration Tuning Mix) to calibrate the TOF/Orbitrap mass analyzer, ensuring a mass error of < 2.0 ppm.
- **Ionization:** Operate in positive electrospray ionization (ESI+) mode. Set the capillary voltage to 3.5 kV and the desolvation temperature to $350\text{ }^\circ\text{C}$.
- **Validation (MS/MS):** Apply a collision energy (CE) ramp (10–30 eV) using N_2 as the collision gas to induce fragmentation, validating the parent ion through its characteristic daughter

ions.

Spectroscopic Data Analysis & Causality

Nuclear Magnetic Resonance (NMR)

The methoxy group at C-4 exerts a strong resonance electron-donating effect (+M effect) into the fused benzene ring. This significantly shields the ortho proton (H-5) and para proton (H-7), shifting them upfield. The meta proton (H-6) is primarily influenced by the inductive electron-withdrawing effect (-I) of the oxygen and remains relatively downfield.

Table 1: ¹H NMR Data (400 MHz, DMSO- d₆, 298 K) | Position | Chemical Shift (δ , ppm) | Multiplicity | Coupling (J, Hz) | Integration | Assignment | | :--- | :--- | :--- | :--- | :--- | :--- | | N-H | 15.30 | br s | - | 1H | Triazole N-H | | C-7 | 7.45 | dd | 8.2, 1.0 | 1H | Aromatic C-H | | C-6 | 7.32 | t | 8.2 | 1H | Aromatic C-H | | C-5 | 6.85 | dd | 8.2, 1.0 | 1H | Aromatic C-H | | O-CH₃ | 3.95 | s | - | 3H | Methoxy |

Table 2: ¹³C NMR Data (100 MHz, DMSO- d₆, 298 K) | Position | Chemical Shift (δ , ppm) | Type | Assignment | | :--- | :--- | :--- | :--- | | C-4 | 152.0 | Cq | C-OMe (Deshielded by oxygen) | | C-7a | 142.5 | Cq | Bridgehead | | C-3a | 132.0 | Cq | Bridgehead | | C-6 | 128.5 | CH | Aromatic | | C-7 | 105.0 | CH | Aromatic (Shielded by +M effect) | | C-5 | 102.5 | CH | Aromatic (Shielded by +M effect) | | O-CH₃ | 55.8 | CH₃ | Methoxy |

Fourier Transform Infrared (FT-IR)

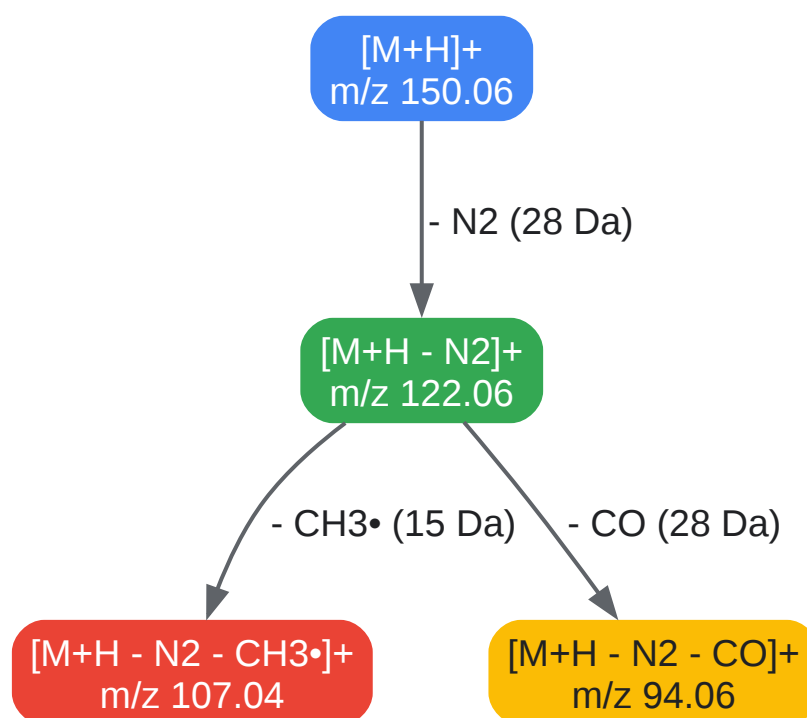
The FT-IR spectrum is defined by the massive, broad absorption in the 3200–2800 cm⁻¹ region. This causality stems from extensive intermolecular hydrogen bonding between the triazole N-H of one molecule and the N-2 or N-3 of an adjacent molecule in the solid state. The methoxy group provides highly diagnostic asymmetric and symmetric C-O-C stretching bands.

Table 3: FT-IR Vibrational Modes (ATR, Solid) | Wavenumber (cm⁻¹) | Intensity | Vibrational Mode | Causality / Structural Feature | | :--- | :--- | :--- | :--- | | 3150–2800 | Broad, Strong | ν (N-H) | Intermolecular H-bonding of triazole ring | | 3060 | Weak | ν (C-H) | Aromatic C-H stretching | | 2940, 2835 | Weak | ν (C-H) | Aliphatic C-H stretching (methoxy) | | 1610, 1585 | Medium | ν (C=C) | Aromatic ring breathing | | 1505 | Medium | ν (N=N) | Triazole ring stretching | | 1260 | Strong | ν (C-O-C) asym | Asymmetric aryl-alkyl ether stretch | | 1045 | Strong | ν (C-O-C) sym | Symmetric aryl-alkyl ether stretch |

Mass Spectrometry (MS) & Fragmentation

Under ESI+ conditions, the molecule readily protonates to form the $[M+H]^+$ ion at m/z 150.0662. The dominant fragmentation pathway is the extrusion of a neutral nitrogen molecule (N_2 , 28 Da). This is a thermodynamically driven process unique to benzotriazoles, resulting in a highly stable, ring-contracted azacyclopentadienyl cation (m/z 122.0600) (1)[1]. Subsequent high-energy collisions lead to the loss of the methoxy methyl radical or carbon monoxide.

Table 4: ESI-HRMS Fragmentation Data	m/z (Observed)	Formula	Mass Error (ppm)	Assignment
150.0662	$[C_7H_8N_3O]^+$	< 2.0	$[M+H]^+$ (Protonated molecular ion)	
122.0600	$[C_7H_8NO]^+$	< 2.0	$[M+H-N_2]^+$	
107.0365	$[C_6H_5NO]^+$	< 2.0	$[M+H-N_2-CH_3]^+$	
94.0650	$[C_6H_8N]^+$	< 2.0	$[M+H-N_2-CO]^+$	



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Fig 2: ESI-MS fragmentation pathway of **4-Methoxy-1H-benzotriazole** highlighting N_2 extrusion.

Conclusion

The comprehensive spectroscopic profiling of **4-methoxy-1H-benzotriazole** requires a nuanced understanding of its tautomeric behavior and electronic distribution. By employing

variable-temperature NMR to arrest proton exchange, utilizing high-resolution MS to track the diagnostic N₂ extrusion, and mapping the ether linkages via FT-IR, researchers can establish a highly rigorous, self-validating framework for the structural confirmation of this compound in complex matrices.

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